

Characterization of Aluminum Chlorohydrate Keggin Structures: An In-depth Technical Guide

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Compound of Interest

Compound Name: Aluminum Chlorohydrate

CAS No.: 12359-72-7

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical techniques used to characterize **aluminum chlorohydrate** (ACH) and its constituent Keggin structures. Focusing on the core methodologies of Ferron assay, ^{27}Al Nuclear Magnetic Resonance (NMR) spectroscopy, and Size Exclusion Chromatography (SEC), this document offers detailed experimental protocols, quantitative data summaries, and visual representations of key processes and relationships to aid in the research and development of aluminum-containing compounds.

Introduction to Aluminum Chlorohydrate and Keggin Structures

Aluminum chlorohydrate is a complex inorganic polymer with the general formula $\text{Al}_n\text{Cl}_{(3n-m)}(\text{OH})_m$. It is widely used in water purification as a coagulant and in cosmetic products as an antiperspirant. The efficacy of ACH is largely dependent on the distribution and stability of its various polycationic aluminum species.

A key component of ACH is the ϵ -Al₁₃ Keggin polycation, [AlO₄Al₁₂(OH)₂₄(H₂O)₁₂]⁷⁺. This structure consists of a central tetraordinated aluminum atom surrounded by twelve octahedrally coordinated aluminum atoms. The high positive charge and nanometer-scale size of the Al₁₃ Keggin ion are crucial for its functional properties. A thorough characterization of these structures is therefore essential for quality control and the development of new applications.

Analytical Techniques for Characterization

The characterization of ACH involves a combination of techniques to determine the speciation of aluminum, the structure of the polycations, and their molecular weight distribution.

Ferron Assay: Speciation of Aluminum

The Ferron assay is a timed spectrophotometric method used to differentiate aluminum species based on their reaction kinetics with the Ferron reagent (8-hydroxy-7-iodo-5-quinoline-sulfonic acid). This method operationally defines three fractions of aluminum:

- Ala: Monomeric aluminum species that react almost instantaneously with Ferron.
- Alb: Polymeric aluminum species, including the Al₁₃ Keggin ion, which react at a moderate and measurable rate.
- Alc: Colloidal or solid-phase aluminum that reacts very slowly or not at all.

A modified Ferron assay can provide a more precise determination of the Al₁₃ polycation by analyzing the reaction kinetics.[\[1\]](#)[\[2\]](#)

Reagents:

- Ferron Solution: Prepare a solution of 8-hydroxy-7-iodo-5-quinoline-sulfonic acid.
- Buffer Solution: Acetate buffer to maintain a constant pH (typically around 5.0).
- Hydroxylamine-hydrochloride Solution: To prevent interference from iron.
- Standard Aluminum Solution: A certified aluminum standard for calibration.

Procedure:

- **Sample Preparation:** Dilute the ACH sample to an appropriate concentration with deionized water.
- **Reaction Initiation:** Mix the diluted sample with the Ferron reagent and buffer solution in a cuvette.
- **Spectrophotometric Measurement:** Immediately begin recording the absorbance at a specific wavelength (e.g., 370 nm) over time. Measurements are typically taken at intervals from 1 minute to 120 minutes.[3]
- **Data Analysis:** The concentrations of Ala, Alb, and Alc are determined by analyzing the kinetic curve of the absorbance. The Alb fraction, which is often correlated with the Al13 content, is determined from the slower-reacting portion of the curve.[4] A non-linear least squares analysis of the kinetic data can be used to determine the rate constants for the different species, with a rate constant around 0.001 s⁻¹ being indicative of the Al13 polycation.[2]

The relative abundance of the different aluminum species can vary significantly depending on the basicity (OH/Al ratio) of the ACH product.

Aluminum Species	Traditional Method (%) [4]	k-value-based Method (%) [4]
Monomeric (Ala)	40.74 - 89.23	8.02 - 22.37
Polymeric (Alb)	10.8 - 59.26	77.6 - 92.0

27Al Nuclear Magnetic Resonance (NMR) Spectroscopy: Structural Elucidation

²⁷Al NMR spectroscopy is a powerful tool for identifying and quantifying the different aluminum species based on their coordination environment. The key feature for identifying the Al13 Keggin structure is a sharp resonance peak corresponding to the central, tetrahedrally coordinated aluminum atom (AlO₄).

Instrumentation:

- High-field NMR spectrometer (e.g., 7.0 T or higher).
- Broadband probe tunable to the ^{27}Al frequency.

Sample Preparation:

- An aliquot of the ACH solution is taken.
- For a deuterium lock, a small amount of D_2O can be added, or a sealed capillary containing D_2O can be inserted into the NMR tube.
- The final solution is transferred into a 5 mm NMR tube.

Acquisition Parameters:

- Pulse Program: A simple one-pulse experiment is typically used.
- Pulse Width: A short pulse width (e.g., corresponding to a 30° flip angle) is used to ensure uniform excitation.
- Relaxation Delay: A delay of at least 5 times the longest T_1 of the aluminum species (typically 1-2 seconds) is necessary for accurate quantification.
- Reference: An external standard of 1 M $[\text{Al}(\text{H}_2\text{O})_6]^{3+}$ is used to set the chemical shift reference to 0 ppm.

The chemical shift (δ) is indicative of the coordination environment of the aluminum atom.

Aluminum Species	Coordination Environment	Chemical Shift (δ) [ppm]
$[\text{Al}(\text{H}_2\text{O})_6]^{3+}$ (monomer)	Octahedral (AlO_6)	~0
ϵ - Al_{13} Keggin Ion (central Al)	Tetrahedral (AlO_4)	~62.5 - 63.5 ^[5]
Dimer $[\text{Al}_2(\text{OH})_2(\text{H}_2\text{O})_8]^{4+}$	Octahedral (AlO_6)	~3 - 5
Other oligomers	Octahedral (AlO_6)	Broad signals between 5 and 13

Size Exclusion Chromatography (SEC): Molecular Weight Distribution

Size Exclusion Chromatography (SEC), also known as gel permeation chromatography (GPC), separates molecules based on their hydrodynamic volume. This technique provides valuable information on the molecular weight distribution of the polyaluminum species in ACH.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system equipped with a refractive index (RI) or UV detector.
- SEC column suitable for aqueous mobile phases and the expected molecular weight range of the polyaluminum species. Columns with pore sizes ranging from 100 to 1000 Å are common.

Mobile Phase:

- An aqueous buffer is typically used. A common mobile phase is a dilute solution of nitric acid or a phosphate buffer containing a salt like sodium chloride to minimize ionic interactions with the stationary phase.[6][7] The pH should be maintained in a range where the aluminum species are stable (typically acidic).

Calibration Standards:

- Due to the lack of commercially available inorganic polymer standards that closely match the structure of ACH, calibration is often performed using water-soluble polymer standards such as polyethylene oxides (PEO), pullulans, or dextrans.[1][8] It is important to note that this provides a relative molecular weight distribution.

Procedure:

- Column Equilibration: The SEC column is equilibrated with the mobile phase until a stable baseline is achieved.
- Sample Preparation: The ACH sample is diluted with the mobile phase and filtered through a 0.22 µm filter to remove any particulate matter.[9]

- **Injection:** A specific volume of the prepared sample is injected onto the column.
- **Elution and Detection:** The sample is eluted with the mobile phase at a constant flow rate (e.g., 0.5 - 1.0 mL/min). The detector response is recorded as a function of elution time.
- **Data Analysis:** A calibration curve is generated by plotting the elution volume of the standards against the logarithm of their molecular weight. The molecular weight distribution of the ACH sample is then determined from this calibration curve. SEC chromatograms of ACH often show distinct peaks, sometimes labeled as Peaks 1, 2, 3, 4, and 5,6, corresponding to different size populations of the polymer complexes.^[4]

The relative area of the different peaks in the SEC chromatogram provides a quantitative measure of the distribution of polyaluminum species of different sizes.

SEC Peak	Relative Size
Peak 1	Largest polymers
Peak 2	Large polymers
Peak 3	Medium polymers (often associated with higher efficacy) ^[4]
Peak 4	Smaller polymers
Peak 5,6	Monomers and small oligomers

Synthesis and Transformation of Aluminum Species

The distribution of aluminum species in an ACH solution is highly dependent on the synthesis conditions. A typical synthesis involves the controlled hydrolysis of an aluminum salt, such as aluminum chloride, by the addition of a base, like sodium hydroxide or calcium carbonate.^[10]

Synthesis of High-Al₁₃ Aluminum Chlorohydrate

A common method to synthesize ACH with a high content of the Al₁₃ Keggin ion involves the slow addition of a base to an aluminum chloride solution at a controlled temperature (e.g., 60-95°C) to achieve a specific hydroxyl-to-aluminum (OH/Al) molar ratio, typically around 2.1 to

2.4. The solution is then aged for a period to allow for the formation and equilibration of the Al₁₃ species.

Visualizing Pathways and Workflows

Transformation Pathway of Aluminum Species

The formation of the Al₁₃ Keggin ion is a complex process involving the hydrolysis and polymerization of monomeric aluminum. The following diagram illustrates a simplified pathway.

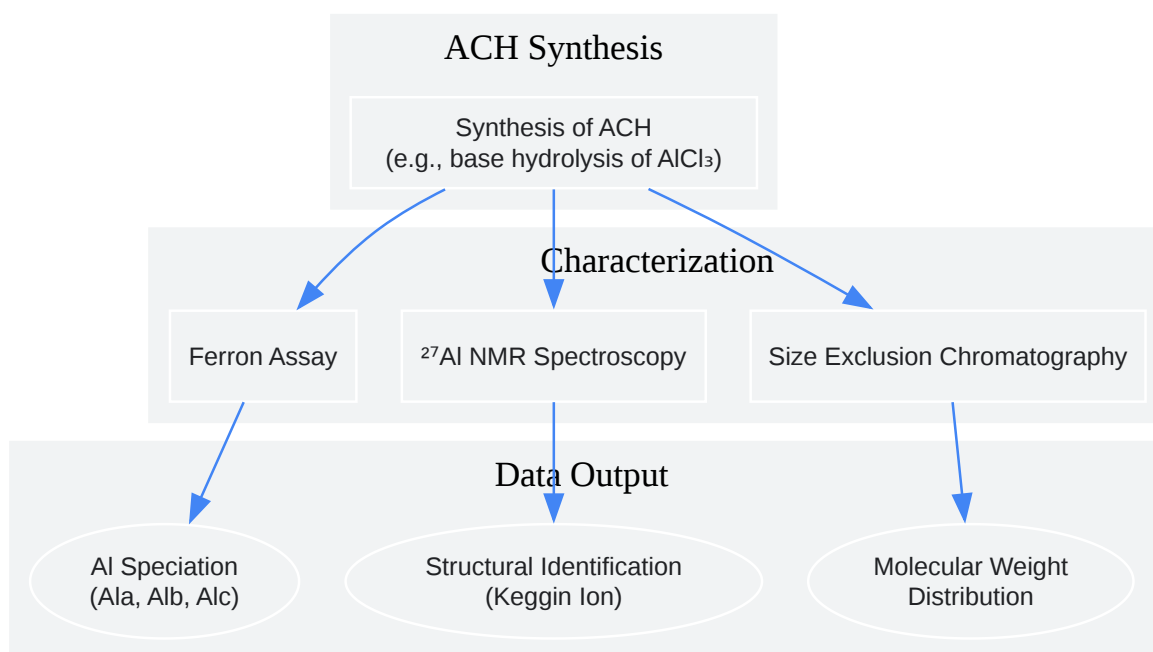


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Caption: Simplified transformation pathway of aluminum species in aqueous solution.

Experimental Workflow for ACH Characterization

A typical workflow for the comprehensive characterization of an ACH sample is depicted below.

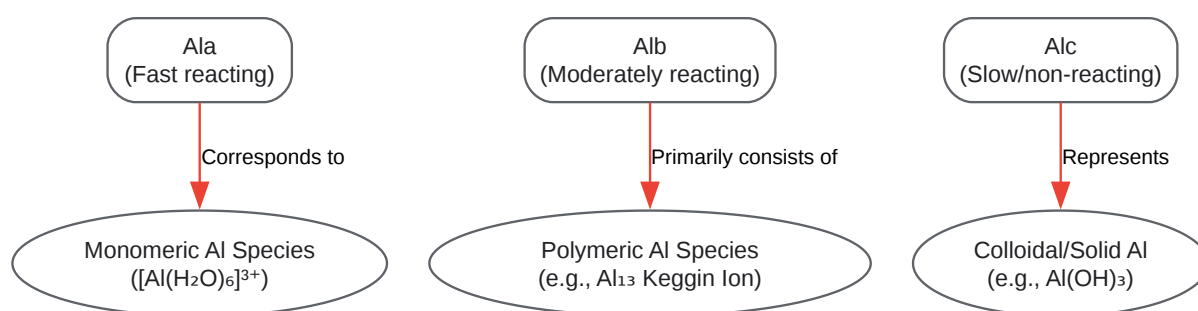


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Caption: Experimental workflow for the synthesis and characterization of ACH.

Logical Relationship of Aluminum Species from Ferron Assay

The Ferron assay provides an operational classification of aluminum species that can be correlated with their general structural characteristics.



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References

- 1. GPC/SEC calibration standards | Malvern Panalytical [[malvernpanalytical.com](https://www.malvernpanalytical.com)]
- 2. [hplc.eu](https://www.hplc.eu) [[hplc.eu](https://www.hplc.eu)]
- 3. [contractlaboratory.com](https://www.contractlaboratory.com) [[contractlaboratory.com](https://www.contractlaboratory.com)]
- 4. WO2015016853A1 - Aluminum chlorohydrate salts exhibiting high size exclusion chromatography peak 3 - Google Patents [patents.google.com]
- 5. [chromatographyonline.com](https://www.chromatographyonline.com) [[chromatographyonline.com](https://www.chromatographyonline.com)]
- 6. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]

- [7. agilent.com \[agilent.com\]](https://www.agilent.com)
- [8. shodex.de \[shodex.de\]](https://www.shodex.de)
- [9. Step-by-Step Protocol for Reproducible Size Exclusion Chromatography - Persee \[pgeneral.com\]](#)
- [10. apexchromatography.com \[apexchromatography.com\]](https://www.apexchromatography.com)
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